

# An In-depth Technical Guide to the Physicochemical Properties of alpha-Chlordane

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## Compound of Interest

Compound Name: *cis-Chlordane*

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## Introduction

alpha-Chlordane is one of the primary stereoisomers found in technical grade chlordane, a broad-spectrum organochlorine insecticide extensively used from the 1940s until its ban in most countries by the 1980s due to its persistence, bioaccumulation, and toxicity.<sup>[1]</sup> Despite its discontinued use, alpha-chlordane remains a significant environmental contaminant and a subject of toxicological research. Understanding its physicochemical properties is fundamental to assessing its environmental fate, transport, and biological interactions. This guide provides a comprehensive overview of the core physicochemical characteristics of alpha-chlordane, detailed experimental methodologies for their determination, and visualizations of its metabolic and neurotoxic pathways.

## Physicochemical Properties of alpha-Chlordane

The following table summarizes the key physicochemical properties of alpha-chlordane. These parameters are crucial for predicting its behavior in various environmental and biological systems.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Cl <sub>8</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	409.78 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Physical State	Solid	<a href="#">[2]</a>
Melting Point	106-107 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	175 °C at 2 mmHg	<a href="#">[6]</a> <a href="#">[7]</a>
Water Solubility	0.056 mg/L at 25 °C (for a cis:trans mixture)	<a href="#">[6]</a>
Vapor Pressure	3.0 x 10 <sup>-6</sup> mmHg at 25 °C (crystal)	<a href="#">[6]</a>
Octanol-Water Partition Coefficient (log Kow)	5.54 (estimated for pure chlordane)	<a href="#">[6]</a> <a href="#">[8]</a>

## Experimental Protocols

The determination of the physicochemical properties of chemical substances is guided by standardized protocols to ensure accuracy, reproducibility, and comparability of data. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are internationally recognized standards for this purpose.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#) Below are detailed methodologies for determining the key physicochemical properties of alpha-chlordane, based on these guidelines.

### Melting Point Determination (OECD Guideline 102)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure.

- Apparatus: A capillary tube melting point apparatus (e.g., Mel-Temp or Thiele tube) is commonly used.[\[8\]](#)[\[10\]](#)
- Procedure:

- A small, finely powdered sample of alpha-chlordane is packed into a capillary tube to a height of 2-4 mm.[\[11\]](#)
- The capillary tube is placed in the heating block of the apparatus alongside a calibrated thermometer.
- The sample is heated at a slow, controlled rate (approximately 1 °C/min) near the expected melting point.
- The temperature at which the first droplet of liquid appears and the temperature at which the last solid particle melts are recorded as the melting range. For a pure substance, this range should be narrow.

## Boiling Point Determination (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[\[12\]](#)

- Apparatus: A dynamic method using a distillation setup or a static method using a vapor pressure apparatus can be employed. The Thiele tube method is suitable for small sample sizes.[\[13\]](#)
- Procedure (Siwoloboff Method):
  - A small amount of liquid alpha-chlordane (if melted) is placed in a fusion tube.
  - A capillary tube, sealed at one end, is inverted and placed into the fusion tube.
  - The assembly is attached to a thermometer and heated in a heating bath.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Water Solubility (OECD Guideline 105)

Water solubility is the maximum concentration of a substance that can dissolve in water at a given temperature.

- Apparatus: A thermostatted shaker or magnetic stirrer, centrifugation equipment, and an analytical instrument for quantification (e.g., gas chromatography).
- Procedure (Flask Method):
  - An excess amount of solid alpha-chlordane is added to a flask containing purified water.
  - The flask is agitated in a constant temperature bath (e.g., 25 °C) until equilibrium is reached (typically 24-48 hours).
  - The solution is centrifuged or filtered to remove undissolved particles.
  - The concentration of alpha-chlordane in the aqueous phase is determined using a suitable analytical method, such as gas chromatography with electron capture detection (GC-ECD), which is highly sensitive for chlorinated compounds.

## Vapor Pressure (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

- Apparatus: A gas saturation (transpiration) apparatus or a static vapor pressure measurement device.
- Procedure (Gas Saturation Method):
  - A stream of inert gas (e.g., nitrogen) is passed at a known, slow flow rate through or over a sample of alpha-chlordane maintained at a constant temperature.
  - The gas becomes saturated with the vapor of the substance.
  - The vapor is then trapped from the gas stream using a suitable sorbent material.
  - The amount of trapped alpha-chlordane is quantified analytically.

- The vapor pressure is calculated from the amount of substance transported and the volume of gas passed.

## Octanol-Water Partition Coefficient (Kow) (OECD Guideline 107 & 117)

The octanol-water partition coefficient is a measure of a chemical's lipophilicity and is defined as the ratio of its concentration in the octanol phase to its concentration in the aqueous phase at equilibrium.

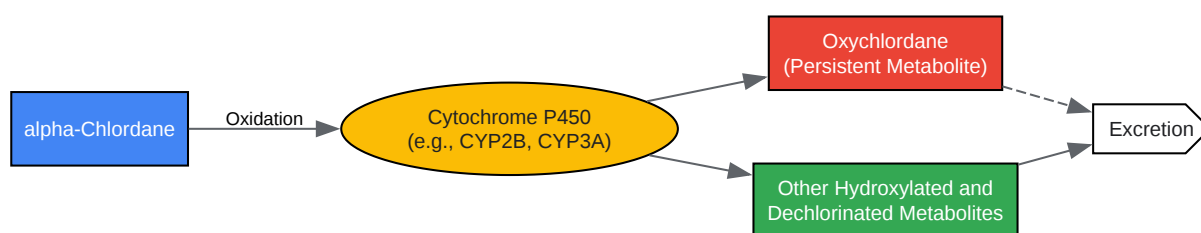
- Apparatus: Shake flasks or a high-performance liquid chromatography (HPLC) system.
- Procedure (Shake Flask Method):
  - A small amount of alpha-chlordane is dissolved in either n-octanol or water.
  - The solution is placed in a flask with the other immiscible solvent (water or n-octanol, respectively). Both phases should be mutually saturated beforehand.
  - The flask is shaken at a constant temperature until equilibrium is reached.
  - The phases are separated by centrifugation.
  - The concentration of alpha-chlordane in both the n-octanol and water phases is determined analytically.
  - The Kow is calculated as the ratio of the concentration in n-octanol to the concentration in water. The logarithm of this value (log Kow) is commonly reported.
- Procedure (HPLC Method):
  - An HPLC system with a reverse-phase column (e.g., C18) is used.
  - A calibration curve is generated by injecting standard compounds with known log Kow values and recording their retention times.
  - alpha-Chlordane is injected under the same conditions, and its retention time is measured.

- The log Kow of alpha-chlordane is estimated by interpolation from the calibration curve.[1]

## Mandatory Visualizations

### Metabolic Pathway of alpha-Chlordane

alpha-Chlordane is metabolized in the liver primarily by the cytochrome P450 monooxygenase system.[2] This process involves oxidation and dechlorination reactions, leading to the formation of various metabolites, with oxychlordane being a major and persistent product.

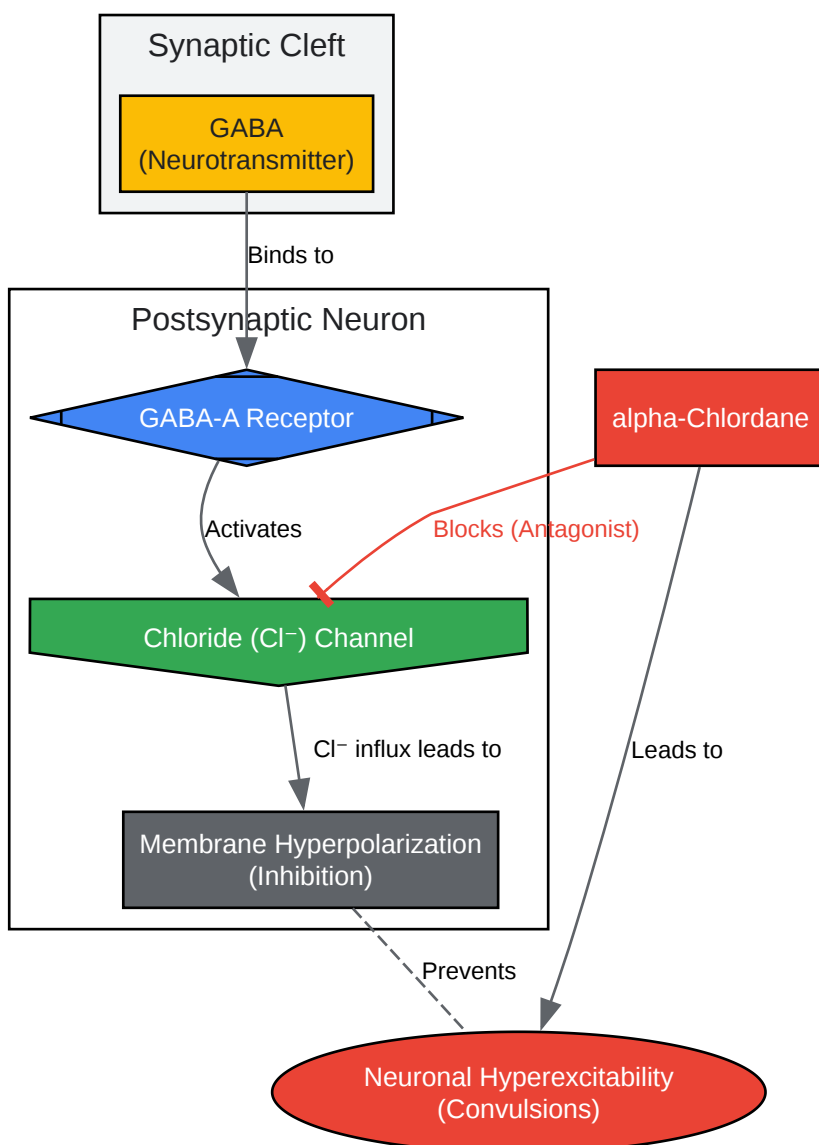


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Caption: Metabolic activation of alpha-Chlordane by Cytochrome P450 enzymes.

### Neurotoxic Mechanism of Action of alpha-Chlordane

The primary neurotoxic effect of alpha-chlordane is its action as a non-competitive antagonist of the  $\gamma$ -aminobutyric acid (GABA) type A (GABAA) receptor.[14][15][16][17] By blocking the chloride ion channel associated with this receptor, it inhibits the normal inhibitory neurotransmission in the central nervous system, leading to hyperexcitability and convulsions.[18]



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## References

- 1. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]

- 2. [store.astm.org](https://store.astm.org) [[store.astm.org](https://store.astm.org)]
- 3. OECD Guidelines for the Testing of Chemicals - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 4. [search.library.brandeis.edu](https://search.library.brandeis.edu) [[search.library.brandeis.edu](https://search.library.brandeis.edu)]
- 5. U-M Library Search [[search.lib.umich.edu](https://search.lib.umich.edu)]
- 6. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [[fao.org](https://fao.org)]
- 7. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 8. [thinksrs.com](https://thinksrs.com) [[thinksrs.com](https://thinksrs.com)]
- 9. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 10. [cdn.juniata.edu](https://cdn.juniata.edu) [[cdn.juniata.edu](https://cdn.juniata.edu)]
- 11. [byjus.com](https://byjus.com) [[byjus.com](https://byjus.com)]
- 12. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [[geeksforgeeks.org](https://geeksforgeeks.org)]
- 13. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
- 14. Exposure to the organochlorine pesticide cis-chlordane induces ALS-like mitochondrial perturbations in stem cell-derived motor neurons - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. Chlordane (Ref: OMS 1437) [[sitem.herts.ac.uk](https://sitem.herts.ac.uk)]
- 16. Polychlorocycloalkane insecticide action on GABA-and glycine-dependent chloride flux - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. [npic.orst.edu](https://npic.orst.edu) [[npic.orst.edu](https://npic.orst.edu)]
- 18. Inhibition of 4-aminobutyric acid (GABA) turnover by chlordane - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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